

4-(4-Bromophenyl)thiazole-2-carboxylic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)thiazole-2-carboxylic acid

Cat. No.: B1517718

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An In-Depth Technical Guide to the Safe Handling of **4-(4-Bromophenyl)thiazole-2-carboxylic acid**

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides a comprehensive overview of the material safety data for **4-(4-Bromophenyl)thiazole-2-carboxylic acid**, moving beyond a standard MSDS to offer practical insights and protocols grounded in established safety principles.

Section 1: Chemical Identification and Properties

- Chemical Name: **4-(4-Bromophenyl)thiazole-2-carboxylic acid**
- CAS Number: 886366-94-5[\[1\]](#)
- Molecular Formula: C₁₀H₆BrNO₂S[\[1\]](#)
- Molecular Weight: 284.13 g/mol [\[1\]](#)

This compound presents as a solid and is classified as a combustible solid, indicating it can burn but does not ignite readily.[\[1\]](#) Its structure, featuring a bromophenyl group attached to a thiazole carboxylic acid, makes it a valuable building block in synthetic and medicinal chemistry.

Physicochemical Data

Property	Value	Source
Physical Form	Solid	[1]
Molecular Weight	284.13	[1]
Empirical Formula	C ₁₀ H ₆ BrNO ₂ S	[1]
InChI Key	JZGOVEPJNODGBT-UHFFFAOYSA-N	[1]
Storage Class	11 (Combustible Solids)	[1]
Water Hazard Class	WGK 3 (severely hazardous for water)	[1]

Section 2: Hazard Identification and Classification

The primary acute hazard associated with this compound is toxicity upon ingestion. According to the Globally Harmonized System (GHS), it is classified as follows:

- GHS Classification: Acute Toxicity, Oral (Category 4)[\[1\]](#)
- Signal Word: Warning[\[1\]](#)
- Hazard Statement: H302 - Harmful if swallowed[\[1\]](#)

This classification is represented by the GHS07 pictogram, the exclamation mark, which denotes substances that can cause less severe health effects like irritation or acute toxicity.[\[1\]](#)
[\[2\]](#)

GHS Hazard Visualization



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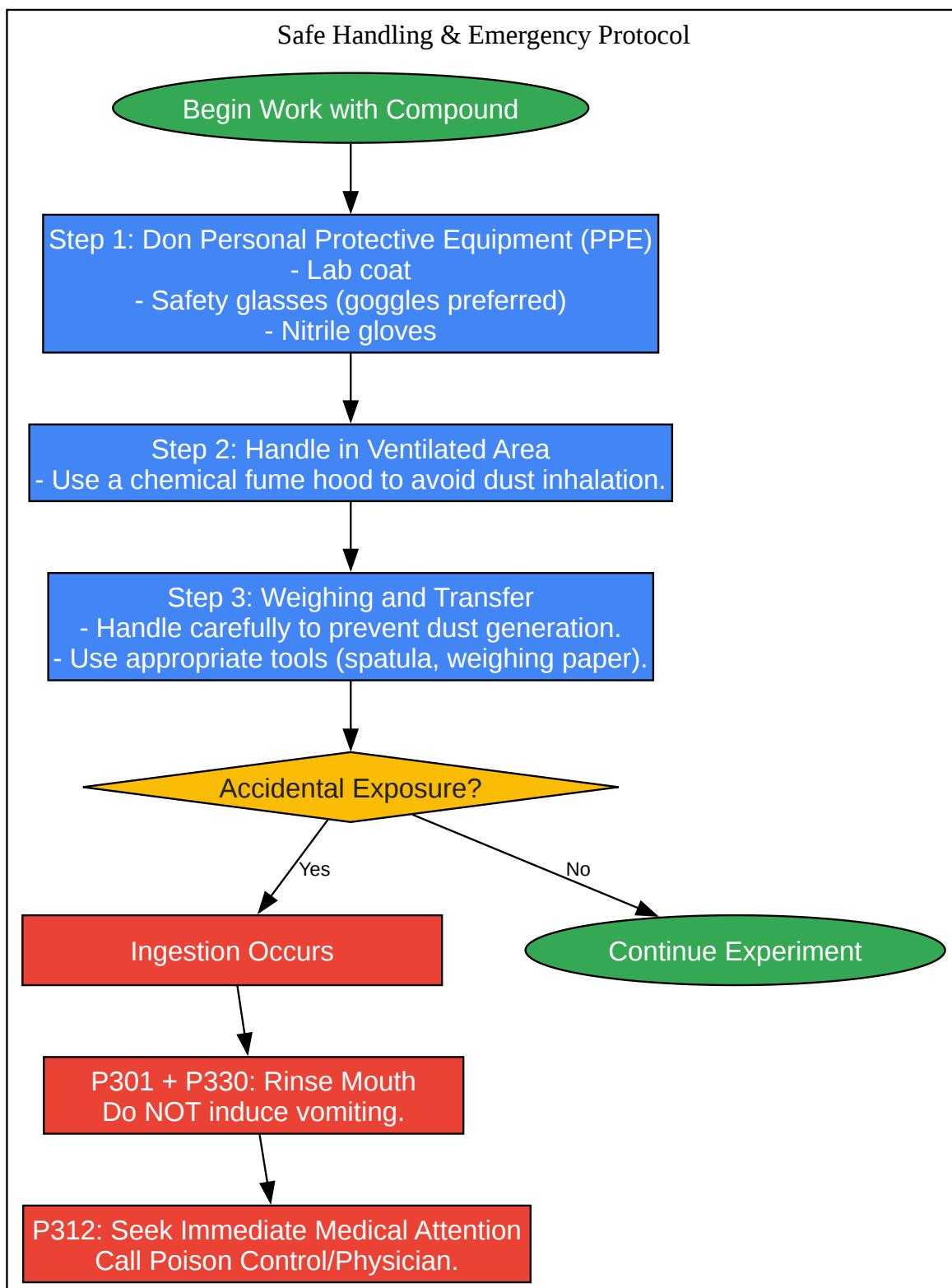
Caption: GHS hazard classification workflow for the specified compound.

Section 3: Precautionary Measures and Protocols

A proactive approach to safety is essential. The precautionary statements associated with this compound are designed to minimize risk during handling and in the event of accidental exposure.

- Precautionary Codes: P301 + P312 + P330[1]
- P301: IF SWALLOWED: The primary route of concern.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell. This underscores the need for immediate medical consultation.
- P330: Rinse mouth. An immediate first aid step to remove residual material.

Experimental Workflow: Safe Handling Protocol



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Caption: Step-by-step workflow for safe handling and emergency response.

Section 4: Emergency and First-Aid Procedures

Given the "Harmful if swallowed" classification, the primary focus of first-aid is on ingestion. However, standard laboratory practice dictates preparedness for all routes of exposure.

- If Swallowed: Immediately rinse the mouth with water.^[1] Do not induce vomiting. Call a poison control center or physician for treatment advice.^[1] The causality here is to remove any remaining substance from the oral cavity without risking aspiration into the lungs, which can occur during induced vomiting.
- If on Skin: While not classified as a skin irritant, it is prudent to wash the affected area thoroughly with soap and water. Remove any contaminated clothing.^[3]
- If in Eyes: Though not classified as an eye irritant, immediate and thorough rinsing is critical for any chemical exposure. Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.^[3]
- If Inhaled: Move the individual to fresh air. If breathing becomes difficult, seek medical attention.

Section 5: Storage and Disposal

Proper storage is crucial for maintaining chemical stability and preventing accidental release.

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place. The designated storage class is 11 for combustible solids.^[1] This classification groups it with other solids that can burn but are not readily ignitable.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Waste materials should be handled by a licensed waste disposal company. Given its WGK 3 (severely hazardous for water) rating, preventing entry into waterways is critical.^[1]

Section 6: Personal Protective Equipment (PPE)

The selection of PPE is dictated by the potential hazards. For a solid compound with acute oral toxicity, the main goals are to prevent ingestion and inhalation of dust.

- Eye/Face Protection: Wear chemical safety goggles that conform to standards like EU EN166 or US OSHA 29 CFR 1910.133.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Wash hands thoroughly after handling.
- Respiratory Protection: If there is a risk of generating dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.^[4] All handling, particularly weighing, should ideally be performed in a chemical fume hood.

Section 7: Stability and Reactivity

- Reactivity: No specific hazardous reactions have been noted under normal processing.^[5]
- Chemical Stability: The compound is stable under recommended storage conditions.^[5]
- Conditions to Avoid: Avoid the creation of dust. Incompatible products should be kept separate.
- Incompatible Materials: Strong oxidizing agents may react with this compound.^[5]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides, and hydrogen bromide gas.

References

- Safety Data Sheet - Methyl 4-Bromophenylacet
- GHS Classification (Rev.11, 2025) Summary. PubChem. [\[Link\]](#)
- GHS Hazard Classification: Everything You Need to Know. ERA Environmental. [\[Link\]](#)
- GHS Hazardous Chemical Inform
- 2-(4-Bromophenyl)thiazole-4-carboxylic acid, min 98%, 1 gram. HDH Chemicals. [\[Link\]](#)

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